A Comparative Guide to the Quantitative Analysis of Metopimazine: Accuracy and Precision Testing

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Compound of Interest

Compound Name:	*Metopimazine-d6*
CAS No.:	*1215315-86-8*
Cat. No.:	*B565046*

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Introduction

Metopimazine is an antiemetic drug of the phenothiazine class, utilized in the management of nausea and vomiting. The accurate and precise quantification of Metopimazine in pharmaceutical formulations and biological matrices is crucial for ensuring its safety and efficacy. While Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) is a benchmark for bioanalytical assays, publicly available, detailed validation data for a Metopimazine LC-MS/MS assay is limited. However, a robust High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method has been thoroughly validated and serves as an excellent reference for comparison against other analytical techniques.

This guide provides a comparative overview of the accuracy and precision of a validated HPLC-UV method for Metopimazine analysis alongside alternative spectrophotometric and spectrodensitometric methods. Detailed experimental protocols and performance data are presented to aid researchers, scientists, and drug development professionals in selecting the most suitable analytical method for their needs.

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Performance Comparison of Analytical Methods for Metopimazine

The following tables summarize the accuracy and precision data for a validated HPLC-UV method and compare it with other analytical techniques for the quantification of Metopimazine.

Table 1: Accuracy and Precision of the Validated HPLC-UV Method for Metopimazine

Validation Parameter	Result
Accuracy (Mean Recovery)	100.32%[1]
Precision (Repeatability)	%RSD: 0.77%[1]
Precision (Intermediate)	%RSD: 0.88%[1]
Linearity Range	0.12 to 0.28 mg/mL[1]
Correlation Coefficient (R^2)	≥0.999[1]

Table 2: Comparison of Alternative Analytical Methods for Metopimazine Quantification

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Analytical Method	Accuracy (Mean % Recovery)	Precision (%RSD)	Linearity Range
Spectrofluorimetry	100.64%	Not explicitly stated, but method described as accurate and sensitive.	0.1 - 2 µg/mL
Second Derivative Spectrophotometry	100.13%	Not explicitly stated, but method described as accurate and selective.	1 - 16 µg/mL
Spectrodensitometry	100.18%	Not explicitly stated, but method described as accurate and selective.	0.4 - 1.4 µ g/band
Difference Spectrophotometry	Not explicitly stated, but method showed no systematic error.	1.21% (in bulk drug), 1.38% (in tablets)	0.9 - 30.0 µg/mL

Experimental Workflow and Protocols

A clear understanding of the experimental workflow is essential for reproducing analytical results. The following diagram illustrates the general steps involved in the HPLC-UV analysis of Metopimazine.



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References

- 1. Metrological Evaluation of Metopimazine HPLC Assay: ISO-GUM and Monte Carlo Simulation Approaches - PMC [pmc.ncbi.nlm.nih.gov]
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